

N-Thionylaniline: A Comprehensive Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-Thionylaniline

Cat. No.: B7779829

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An in-depth guide to the chemical properties, synthesis, and reactive behavior of **N-Thionylaniline**, tailored for professionals in chemical research and drug development.

N-Thionylaniline, also known as N-sulfinyl-aniline, is a versatile chemical reagent with significant applications in organic synthesis. This document provides a detailed overview of its core properties, established experimental protocols for its synthesis and reactions, and a summary of its key quantitative data.

Core Molecular and Physical Data

N-Thionylaniline is an organosulfur compound characterized by the presence of a sulfinyl group attached to an aniline moiety. Its fundamental properties are summarized below.

Property	Value	Citations
Molecular Formula	C6H5NOS	[1][2]
Linear Formula	C6H5NSO	[3]
Molecular Weight	139.18 g/mol	[1][2][4]
CAS Number	1122-83-4	[1][3]
Density	1.236 g/mL at 25 °C	
Refractive Index	n ₂₀ /D 1.627	
Boiling Point	200 °C (lit.), 83 °C/15 mmHg (lit.)	
InChI Key	FIOJWGRGPONADF-UHFFFAOYSA-N	
SMILES String	O=S=Nc1ccccc1	

Synthesis and Experimental Protocols

The synthesis of **N-Thionylaniline** is most commonly achieved through the reaction of aniline with thionyl chloride. This section details a typical experimental protocol for its preparation.

Protocol: Synthesis of N-Thionylaniline from Aniline and Thionyl Chloride

Objective: To synthesize **N-Thionylaniline** via the reaction of aniline with thionyl chloride.

Materials:

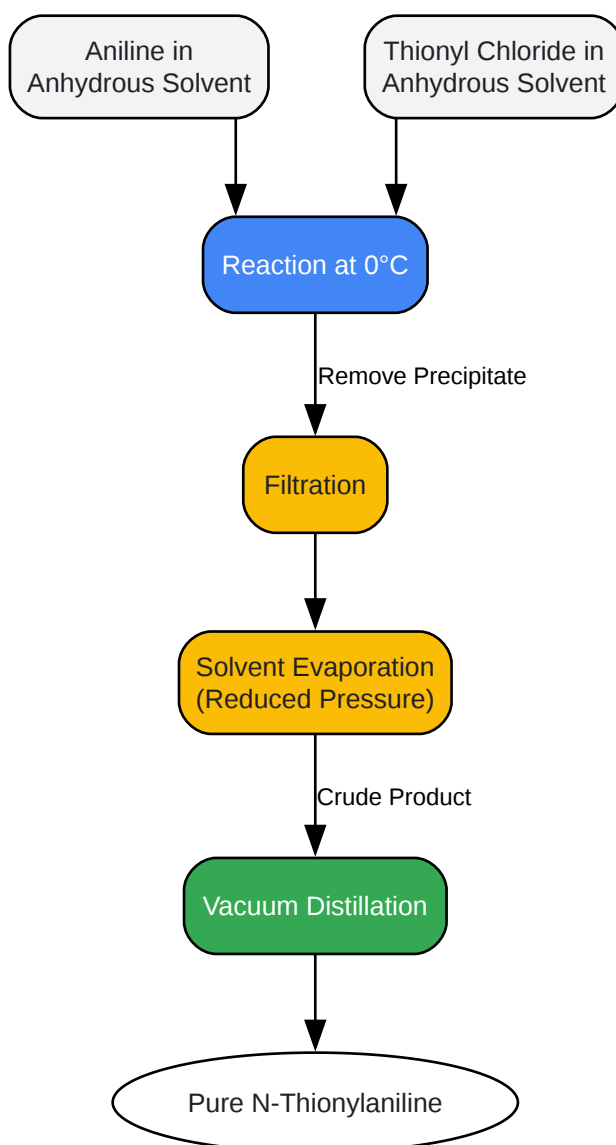
- Aniline (C6H5NH2)
- Thionyl chloride (SOCl2)
- Anhydrous diethyl ether or other suitable inert solvent
- Pyridine (optional, as a base to neutralize HCl)

- Reaction flask with a magnetic stirrer
- Dropping funnel
- Condenser
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a fume hood, a solution of aniline in an anhydrous inert solvent (e.g., diethyl ether) is prepared in a reaction flask equipped with a magnetic stirrer and a dropping funnel. The flask is cooled in an ice bath.
- **Addition of Thionyl Chloride:** Thionyl chloride, dissolved in the same anhydrous solvent, is added dropwise to the cooled aniline solution with continuous stirring. The reaction is exothermic, and the temperature should be maintained close to 0°C.
- **Reaction Monitoring:** The reaction progress can be monitored by thin-layer chromatography (TLC) to observe the consumption of the aniline starting material.
- **Workup:** Once the reaction is complete, the resulting mixture is filtered to remove any precipitated salts (e.g., pyridinium hydrochloride if pyridine was used).
- **Purification:** The solvent is removed from the filtrate under reduced pressure. The crude **N-Thionylaniline** is then purified by vacuum distillation to yield the final product.

Logical Workflow for Synthesis



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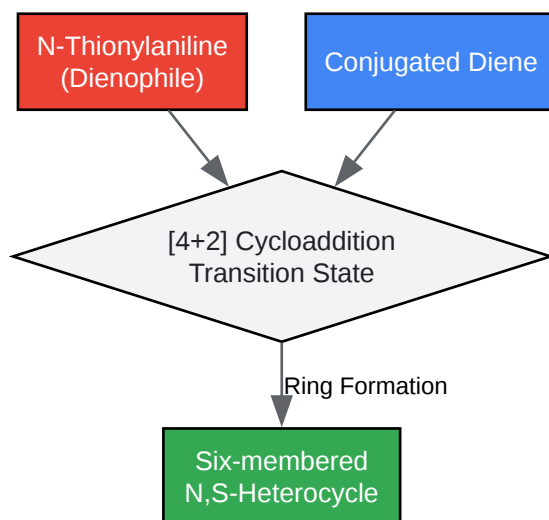
Caption: Workflow for the synthesis of **N-Thionylaniline**.

Reactivity and Applications

N-Thionylaniline is a valuable intermediate in organic synthesis, primarily utilized in the formation of various nitrogen- and sulfur-containing heterocyclic compounds. Its reactivity is dominated by the electrophilic nature of the sulfur atom and the nucleophilicity of the nitrogen atom.

A key application involves its participation in [4+2] cycloaddition reactions (Diels-Alder reactions) with dienes, where it acts as a dienophile. This reaction pathway is a powerful tool for the synthesis of six-membered rings containing nitrogen and sulfur.

[4+2] Cycloaddition Reaction Pathway



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Caption: Diels-Alder reaction of **N-Thionylaniline**.

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- To cite this document: BenchChem. [N-Thionylaniline: A Comprehensive Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7779829#n-thionylaniline-molecular-weight-and-formula]

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